

Veverimer: Application Notes and Protocols for In Vivo Preclinical Research

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Compound of Interest

Compound Name: **Veverimer**
Cat. No.: **B611672**

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Abstract

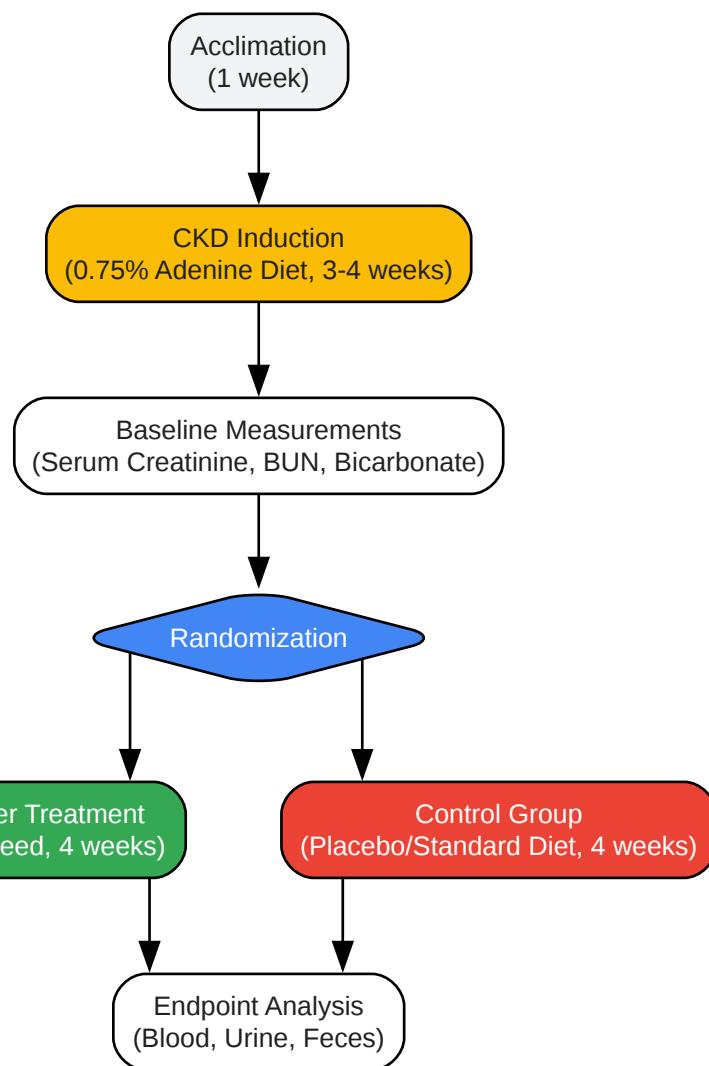
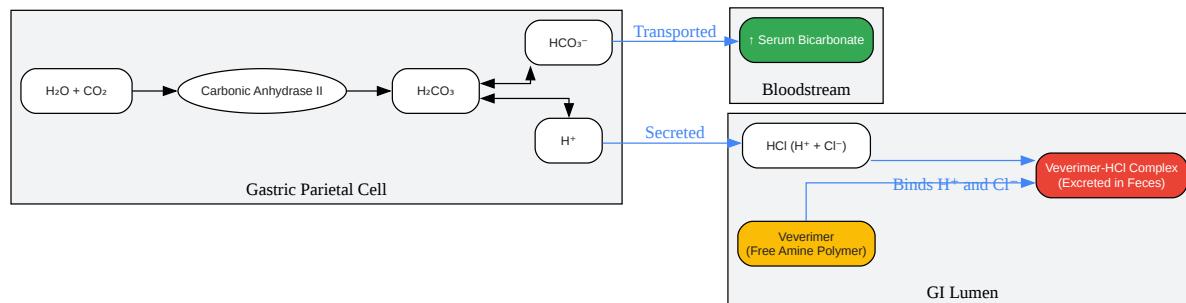
Veverimer (also known as TRC101) is an investigational, orally administered, non-absorbed polymer designed to treat metabolic acidosis by binding hydrochloric acid (HCl) in the gastrointestinal (GI) tract.^{[1][2]} As a high-capacity, selective, and counterion-free HCl binder, **Veverimer** offers a novel therapeutic approach, particularly for patients with chronic kidney disease (CKD), where metabolic acidosis is a common and serious complication.^{[2][3]} These application notes provide a comprehensive overview of the experimental protocols for in vivo studies of **Veverimer**, based on published preclinical and clinical research. Detailed methodologies for key animal models and relevant signaling pathways are presented to guide researchers in the evaluation of this compound.

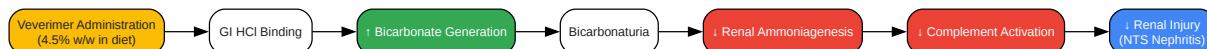
Mechanism of Action

Veverimer is a free-amine polymer that functions locally within the GI tract. Its mechanism of action involves a two-step process: first, the amine groups on the polymer bind protons from the gastric acid, becoming positively charged. Subsequently, the polymer binds chloride ions, the most abundant anion in the GI tract, effectively removing HCl.^[4] This removal of HCl from the GI lumen results in a net gain of bicarbonate in the blood, as the gastric parietal cells produce bicarbonate for every proton secreted into the stomach.^[5] Unlike traditional alkali therapies such as sodium bicarbonate, **Veverimer** does not introduce absorbable cations like

sodium, which can be detrimental in patients with sodium-sensitive conditions such as hypertension and heart failure, often comorbid with CKD.[2][6]

Signaling Pathway Diagram





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